

# arsenic trioxide dissolution and hydrolysis to arsenous acid

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## Compound Focus: Arsenous acid

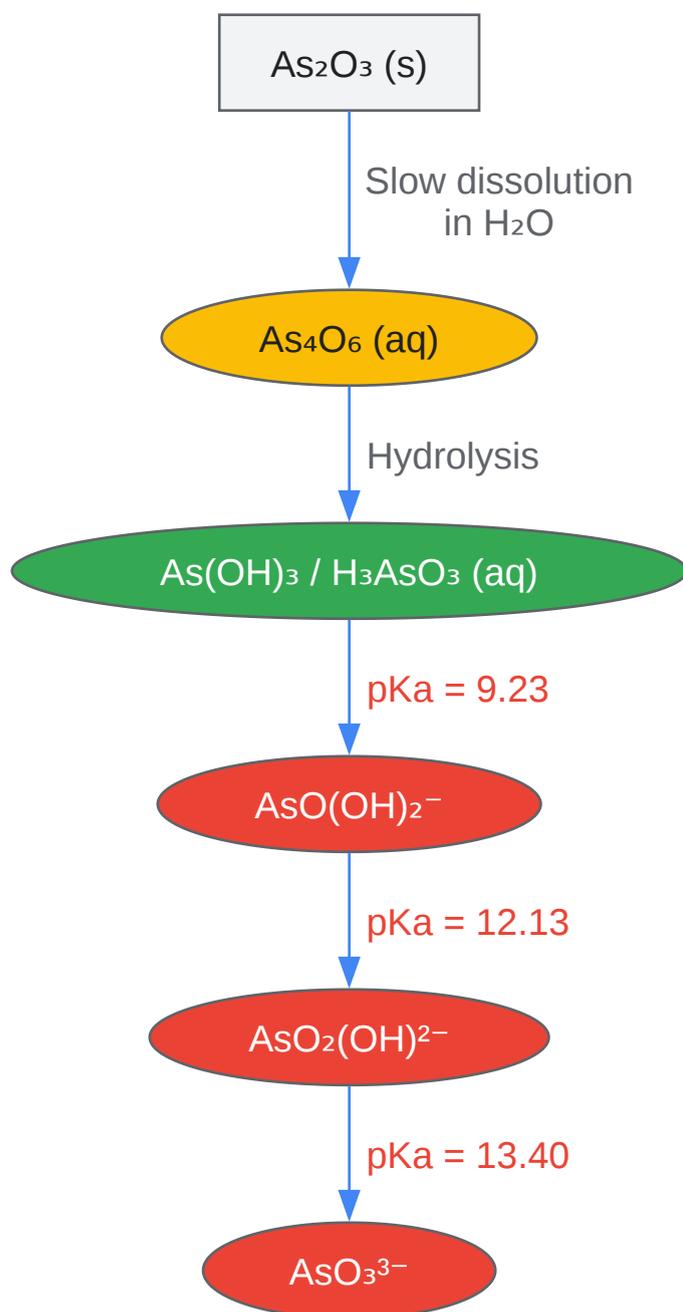
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## Dissolution and Hydrolysis Chemistry

The following diagram illustrates the pathway from arsenic trioxide dissolution to the formation of various arsenite ions in solution.



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*Figure 1: Hydrolysis pathway of arsenic trioxide in aqueous solution and subsequent deprotonation steps in alkaline conditions [1] [2].*

- **Process:** Arsenic trioxide undergoes slow dissolution in water [1] [2]. The molecular species  $\text{As}_4\text{O}_6$  hydrolyzes to form ortho-arsenous acid ( $\text{As}(\text{OH})_3$ , also written as  $\text{H}_3\text{AsO}_3$ ) [1] [3]. This species is **amphoteric** and acts as a weak acid in alkaline solutions, dissociating stepwise to form arsenite ions [1] [2].

## Key Physicochemical Properties

Table 1: Solubility of Arsenic Trioxide ( $As_2O_3$ ) in Water [1] [2]

Temperature (°C)	Solubility (g / 100 g H <sub>2</sub> O)
0	1.2 – 1.7
25	2.1
75	5.6 – 6.0

Table 2: Acid Dissociation Constants (pKa) of Arsenous Acid ( $As(OH)_3$ ) at 25°C [1]

Dissociation Step	pKa Value
$As(OH)_3 \rightleftharpoons AsO(OH)_2^- + H^+$	9.23
$AsO(OH)_2^- \rightleftharpoons AsO_2(OH)^{2-} + H^+$	12.13
$AsO_2(OH)^{2-} \rightleftharpoons AsO_3^{3-} + H^+$	13.40

## Experimental Considerations

For laboratory handling of arsenic trioxide, note that the crystalline (claudetite) form dissolves very slowly, taking weeks to reach equilibrium [1]. The amorphous, glassy form has a higher dissolution rate [1]. Hydrolysis is immediate upon dissolution, with arsenous acid ( $As(OH)_3$ ) as the primary aqueous species [4].

Arsenic trioxide and its solutions are highly toxic and human carcinogens [5] [2]. Perform all digestions and handling in a fume hood using appropriate personal protective equipment (PPE) [6].

## Relevance in Pharmaceutical Applications

In pharmaceutical development, the hydrolysis reaction is critical as arsenous acid is the **pharmacologically active species** [4]. Understanding the dissolution and speciation is essential for formulating the drug Trisenox, an injectable solution for APL [5] [4].

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To cite this document: Smolecule. [arsenic trioxide dissolution and hydrolysis to arsenous acid]. Smolecule, [2026]. [Online PDF]. Available at:  
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